

In-depth Technical Guide: Oxetan-3-ylhydrazine dihydrochloride (CAS 1374652-22-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxetan-3-ylhydrazine
dihydrochloride

Cat. No.: B578746

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Oxetan-3-ylhydrazine dihydrochloride, identified by CAS number 1374652-22-8, is a heterocyclic organic compound. This technical guide synthesizes the available information on its properties and commercial availability. Despite a thorough review of scientific literature and patent databases, detailed experimental protocols, in-depth biological activity data, and specific signaling pathway information for this particular compound are not extensively documented in publicly accessible sources. The available data, primarily from chemical suppliers, characterizes it as a chemical building block for potential use in synthetic and medicinal chemistry. This guide presents the compiled physicochemical properties and commercial availability and provides a general context for the utility of the oxetane motif in drug discovery.

Core Properties of Oxetan-3-ylhydrazine dihydrochloride

The fundamental physicochemical properties of **Oxetan-3-ylhydrazine dihydrochloride** are summarized below. This information is primarily aggregated from chemical supplier catalogs.

Property	Value	Source
CAS Number	1374652-22-8	Multiple Suppliers
Chemical Name	Oxetan-3-ylhydrazine dihydrochloride	Multiple Suppliers
Molecular Formula	C ₃ H ₁₀ Cl ₂ N ₂ O	Multiple Suppliers
Molecular Weight	161.03 g/mol	Multiple Suppliers
SMILES	NNC1COC1.[H]Cl.[H]Cl	Multiple Suppliers
Physical Appearance	Solid (form may vary by supplier)	General
Purity	Typically >95% (as offered by suppliers)	Multiple Suppliers

Note: For precise, lot-specific data, it is recommended to consult the Certificate of Analysis (CoA) from the respective supplier.

Spectroscopic and Analytical Data

While specific experimental protocols and raw data are not publicly available, several suppliers indicate the availability of analytical data for **Oxetan-3-ylhydrazine dihydrochloride** upon request. This typically includes:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR data would be crucial for confirming the chemical structure and assessing purity.
- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the compound.
- Liquid Chromatography-Mass Spectrometry (LC-MS): Provides information on both the purity and the mass of the compound, confirming its molecular weight.

Researchers are advised to request this data directly from their chosen supplier to ensure the quality and identity of the material for their experiments.

Synthesis and Experimental Protocols

A detailed, peer-reviewed synthesis protocol for **Oxetan-3-ylhydrazine dihydrochloride** is not readily available in the scientific literature. However, based on the structure, a plausible synthetic route could involve the reaction of oxetan-3-one with a hydrazine source, followed by salt formation with hydrochloric acid.

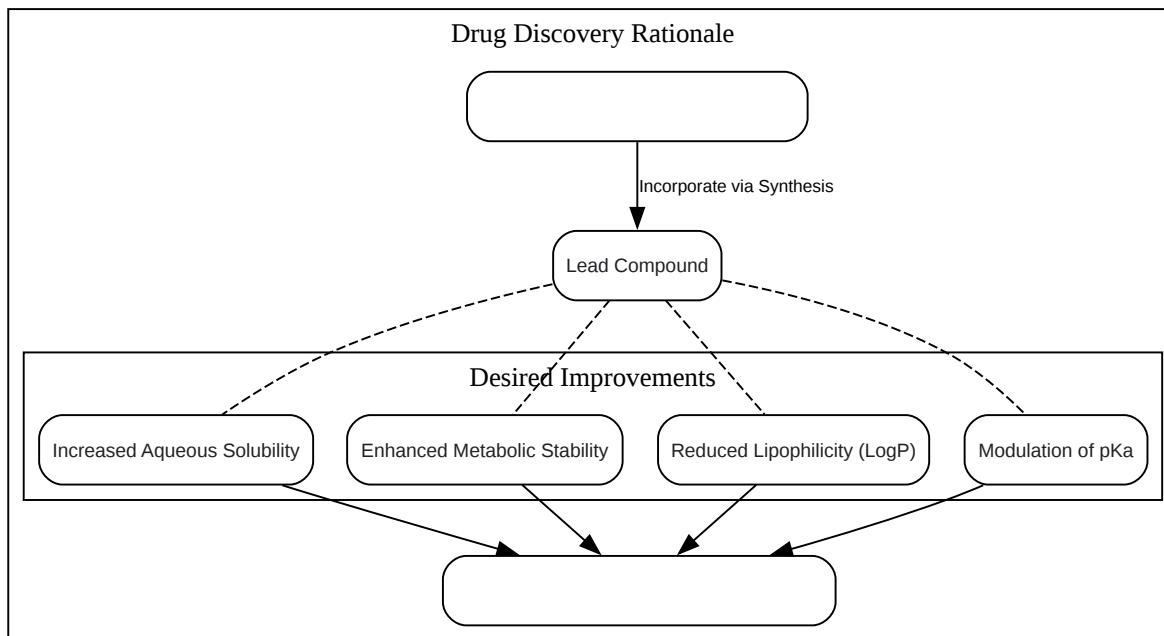
A generalized, hypothetical workflow for the synthesis and purification is presented below. This is an illustrative example and has not been experimentally validated from public sources.

Hypothetical synthetic workflow for **Oxetan-3-ylhydrazine dihydrochloride**.

Biological Activity and Signaling Pathways

As of the date of this guide, there are no specific studies in the public domain that detail the biological activity, mechanism of action, or associated signaling pathways for **Oxetan-3-ylhydrazine dihydrochloride**.

However, the oxetane motif is of significant interest in drug discovery. It is often incorporated into molecules to improve their physicochemical properties. The diagram below illustrates the general rationale for using oxetane-containing building blocks in drug design.



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Rationale for incorporating oxetane building blocks in drug discovery.

Availability

Oxetan-3-ylhydrazine dihydrochloride is commercially available from a variety of chemical suppliers. These vendors typically offer the compound in research quantities, ranging from milligrams to grams. For larger quantities, inquiries for custom synthesis or bulk orders may be necessary.

Key Supplier Information:

Supplier Type	Availability	Notes
Research Chemical Catalogs	Readily available in small quantities	Purity and lead times may vary.
Custom Synthesis Providers	Available upon request in larger scales	May offer more extensive analytical data and documentation.

It is recommended to contact suppliers directly to obtain current pricing, availability, and lead times.

Safety and Handling

Safety data sheets (SDS) provided by suppliers indicate that **Oxetan-3-ylhydrazine dihydrochloride** should be handled with care. Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, are essential. Work should be conducted in a well-ventilated area or a fume hood. For detailed handling and disposal information, always refer to the SDS provided by the supplier.

Conclusion

Oxetan-3-ylhydrazine dihydrochloride (CAS 1374652-22-8) is a commercially available chemical building block. While its fundamental physicochemical properties are documented by suppliers, there is a notable absence of in-depth, publicly available research on its specific synthesis, experimental applications, and biological activity. The value of this compound currently lies in its potential for use in medicinal chemistry and drug discovery as a scaffold or modifier to enhance the properties of more complex molecules, leveraging the known benefits of the oxetane moiety. Researchers interested in this compound will need to rely on supplier-provided data for initial characterization and will likely need to conduct their own extensive studies to explore its potential applications.

- To cite this document: BenchChem. [In-depth Technical Guide: Oxetan-3-ylhydrazine dihydrochloride (CAS 1374652-22-8)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b578746#cas-number-1374652-22-8-properties-and-availability>]

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